Phenosafranine Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Phenosafranine*
CAS No.:	*477-73-6*
Cat. No.:	*B147792*

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This technical guide provides a comprehensive overview of the solubility of **phenosafranine**, a cationic phenazine dye, in various solvents. Aimed at researchers, scientists, and professionals in drug development, this document compiles available quantitative data, details experimental protocols for solubility determination, and presents logical workflows for solubility assessment.

Introduction

Phenosafranine (3,7-diamino-5-phenylphenazinium chloride) is a versatile dye with wide-ranging applications in histology, cytology, and as a redox indicator.[1][2] Its performance in these applications is critically dependent on its solubility in different solvent systems. This guide offers a centralized resource on the solubility characteristics of **phenosafranine**, facilitating its effective use in research and development.

Quantitative Solubility Data

The solubility of **phenosafranine** has been documented in several common solvents. While many sources describe its solubility qualitatively, this section summarizes the available

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quantitative data. It is important to note that temperature can significantly impact solubility, though this is not always specified in available literature.

Solvent	Chemical Formula	Solubility	Temperature
Dimethyl Sulfoxide (DMSO)	C_2H_6OS	125 mg/mL	Not Specified
Water	H_2O	≥ 1 g/L*	Not Specified
Ethanol	C_2H_5OH	Soluble**	Not Specified

*Based on reports of a 0.1% aqueous solution being a "clear red solution," indicating a minimum solubility of 1 g/L.[3][4][5] **Qualitative descriptions such as "soluble" or "easily soluble" are consistently reported.[2][6]

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data in specific solvents, two common and reliable methods are the Gravimetric Method and the UV-Vis Spectrophotometric Method.

Gravimetric Method

This method directly measures the mass of the dissolved solute in a known volume of a saturated solution.

Materials:

- **Phenosafranine** powder
- Solvent of interest
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)

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- Pre-weighed drying vessels (e.g., glass petri dishes)
- Drying oven

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **phenosafranine** powder to a vial containing a known volume of the solvent. An excess is ensured when solid particles remain undissolved.
  - Seal the vial to prevent solvent evaporation.
  - Place the vial in a constant temperature shaker or water bath and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
  - Allow the solution to stand at the constant temperature to let undissolved solids settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed (if temperature is elevated) pipette or syringe.
  - Filter the supernatant through an appropriate syringe filter to remove any remaining solid particles.
- Solvent Evaporation and Mass Determination:
  - Transfer the filtered saturated solution to a pre-weighed drying vessel.
  - Place the vessel in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **phenosafranine**.
  - Once the solvent has completely evaporated, cool the vessel in a desiccator to room temperature.
  - Weigh the vessel containing the dried **phenosafranine** residue.

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- The mass of the dissolved **phenosafranine** is the final weight minus the initial weight of the empty vessel.

- Calculation of Solubility:
  - Solubility (g/L) = (Mass of dried **phenosafranine** in g) / (Volume of the filtered solution in L)

UV-Vis Spectrophotometric Method

This method utilizes the light-absorbing properties of **phenosafranine** to determine its concentration in a saturated solution. This requires the creation of a standard calibration curve.

Materials:

- **Phenosafranine** powder
- Solvent of interest
- UV-Vis Spectrophotometer
- Quartz or glass cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Filtration apparatus

Procedure:

- Determination of Maximum Absorbance (λmax):
  - Prepare a dilute, known concentration of **phenosafranine** in the solvent of interest.
  - Scan the solution using the UV-Vis spectrophotometer over a relevant wavelength range (e.g., 400-600 nm) to determine the wavelength of maximum absorbance (λmax).
- Preparation of Standard Solutions and Calibration Curve:

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- Prepare a stock solution of **phenosafranine** of a known high concentration in the solvent.
- Perform a series of serial dilutions to create several standard solutions of known, decreasing concentrations.
- Measure the absorbance of each standard solution at the determined λmax.
- Plot a graph of absorbance versus concentration to create a standard calibration curve. The relationship should be linear and follow the Beer-Lambert law.

- Preparation and Measurement of the Saturated Solution:
  - Prepare a saturated solution of **phenosafranine** in the solvent as described in the Gravimetric Method (steps 1.1 and 1.2).
  - Filter the saturated solution to remove undissolved solids.
  - Dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at λmax.
- Calculation of Solubility:
  - Use the absorbance of the diluted saturated solution and the equation of the line from the calibration curve to determine the concentration of the diluted solution.
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This value represents the solubility of **phenosafranine** in that solvent.

Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining **phenosafranine** solubility.

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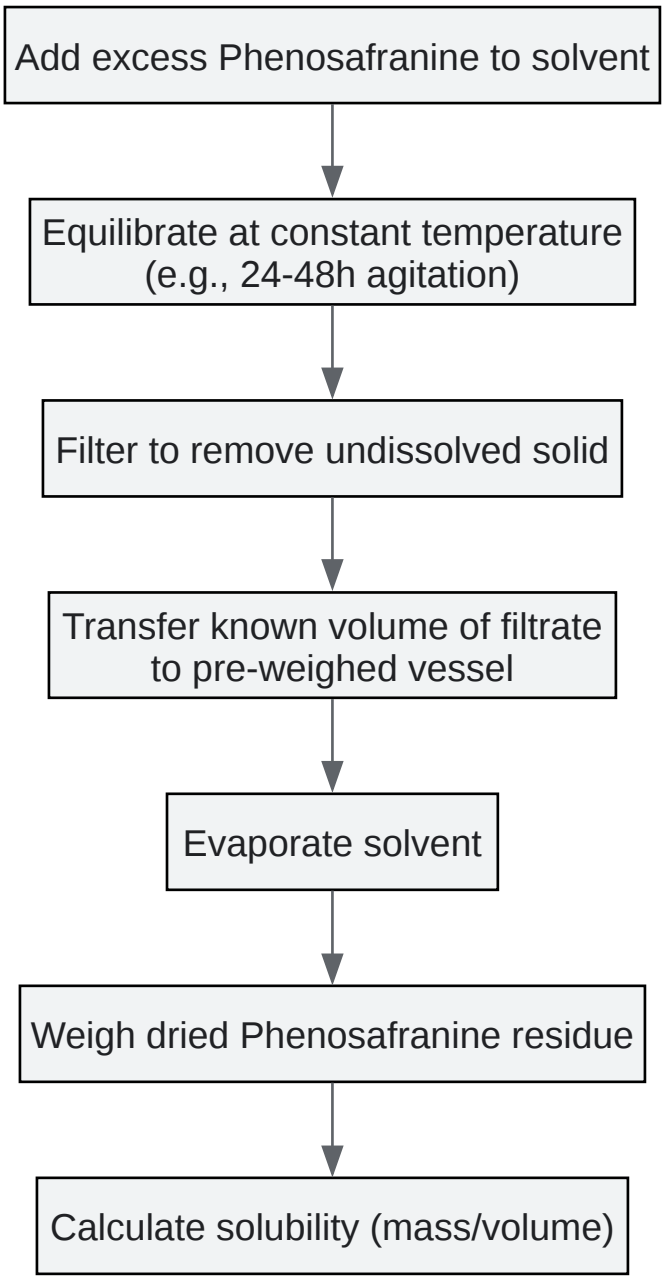
Gravimetric Method Workflow



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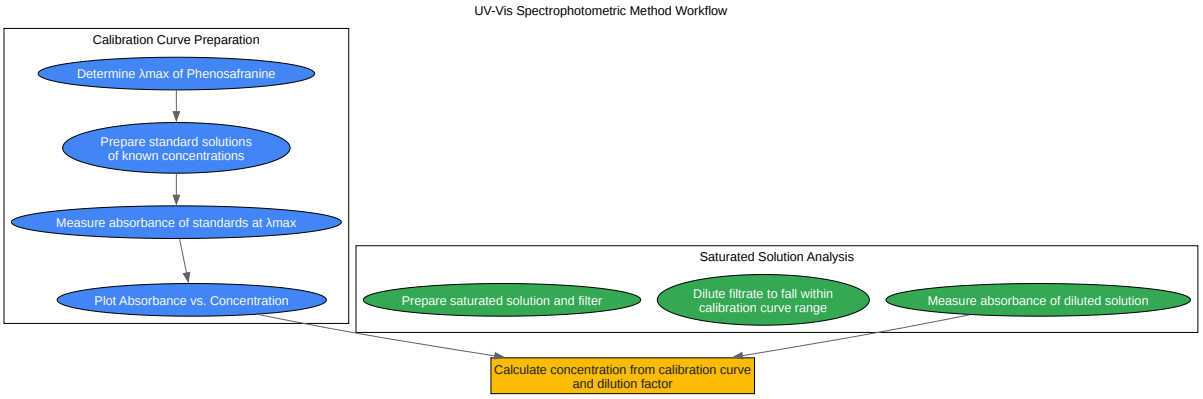

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References

- 1. alfa-chemistry.com [alfa-chemistry.com]

- 2. CAS 81-93-6: Phenosafranine | CymitQuimica [cymitquimica.com]
- 3. Phenosafranine, Phenosafranine Manufacturer, Phenosafranine Exporter, Mumbai, India [electroplatingchemicals.net]
- 4. Phenosafranine, Phenylphenazinium Chloride, 3,7-Diamino-5-phenylphenazinium chloride, Mumbai, India [basicred2.com]
- 5. ucplchem.com [ucplchem.com]
- 6. chembk.com [chembk.com]
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